Technical Guide: Chemical Structure & Characterization of 6-Methoxy-4-methylquinoline Hydrate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*6-Methoxy-4-methylquinoline hydrate*
CAS No.:	*1897797-51-1*
Cat. No.:	*B6329525*

Get Quote

Executive Summary

6-Methoxy-4-methylquinoline hydrate (CAS 41037-26-7) serves as a critical heterocyclic scaffold in medicinal chemistry, particularly in the development of antimalarial agents and fluorescent probes. Structurally, it represents a lepidine (4-methylquinoline) derivative functionalized with an electron-donating methoxy group. This guide provides a comprehensive technical analysis of its solid-state chemistry, specifically the role of hydration in crystal lattice stability, alongside a robust synthetic protocol and analytical characterization standards.

Structural Elucidation & Physicochemical Properties[1]

Molecular Framework

The core structure consists of a fused benzene and pyridine ring (quinoline), substituted at the C4 position with a methyl group and at the C6 position with a methoxy group.[1] The "hydrate"

designation implies the inclusion of water molecules within the crystal lattice, which significantly alters the melting point and solubility profile compared to the anhydrous form (CAS 881-07-2).

Property	Specification
IUPAC Name	6-Methoxy-4-methylquinoline hydrate
Common Name	6-Methoxy-lepidine hydrate
CAS Number	41037-26-7 (Hydrate) / 881-07-2 (Anhydrous)
Molecular Formula	(Typically Monohydrate,)
Molecular Weight	173.21 g/mol (Anhydrous basis) + 18.02 (per)
Melting Point	51–54 °C (Hydrate) vs. Oil/Low Melt (Anhydrous)
Appearance	White to off-white crystalline powder

The Hydrate State: Lattice Dynamics

In the solid state, quinoline derivatives often crystallize as hydrates due to the high basicity of the quinoline nitrogen.

- Hydrogen Bonding: The water molecule typically acts as a hydrogen bond donor to the quinoline nitrogen lone pair ( ).
- Lattice Stabilization: The water molecules often bridge adjacent quinoline stacks, creating a hydrogen-bonded network that stabilizes the crystal structure, raising the melting point relative to the anhydrous oil. This is critical for pharmaceutical formulation, where solid-state stability is required.

© 2026 BenchChem. All rights reserved.

Synthetic Protocol: Modified Doebner-Miller Cyclization

The most robust synthesis for 4-methyl substituted quinolines is the Doebner-Miller reaction, a variation of the Skraup synthesis that utilizes

-unsaturated ketones.

Reaction Mechanism

The synthesis involves the condensation of p-anisidine (4-methoxyaniline) with methyl vinyl ketone (MVK). The reaction proceeds via a conjugate addition (Michael addition) followed by acid-catalyzed cyclization and oxidative aromatization.

Step-by-Step Methodology

Reagents:

- p-Anisidine (1.0 eq)
- Methyl Vinyl Ketone (1.2 eq)
- Hydrochloric Acid (conc.) or Zinc Chloride (

) as Lewis Acid catalyst
- Oxidizing Agent (e.g., 4-nitrophenol or

)

Protocol:

- Condensation: Dissolve p-anisidine in ethanol/acid mixture. Add methyl vinyl ketone dropwise at

  to prevent polymerization.
- Cyclization: Heat the mixture to reflux (

© 2026 BenchChem. All rights reserved.

) for 2–4 hours. The acid catalyzes the closure of the ring onto the ortho-position of the aniline.

- Oxidation: If not using a pre-oxidized precursor, add an oxidant (like

) to dehydrogenate the intermediate dihydroquinoline to the fully aromatic quinoline.

- Isolation (Hydrate Formation):
  - Neutralize the acidic solution with

    or

    to precipitate the free base.
  - Critical Step: Recrystallize from an Ethanol/Water mixture. The presence of water during the slow cooling process promotes the formation of the stable crystalline hydrate (CAS 41037-26-7).
- Drying: Air dry at room temperature. Avoid high-vacuum drying at elevated temperatures, as this will dehydrate the crystal and revert it to the lower-melting anhydrous form.

Synthetic Pathway Visualization



Click to download full resolution via product page

Figure 1: Modified Doebner-Miller synthesis pathway for **6-Methoxy-4-methylquinoline hydrate**.

Analytical Profiling & Quality Control

To validate the identity of the compound, specifically distinguishing the hydrate from the anhydrous form, a multi-modal analytical approach is required.

Nuclear Magnetic Resonance (-NMR)

© 2026 BenchChem. All rights reserved.

Solvent:

or

.

- Aromatic Region (7.0 - 8.8 ppm): Characteristic splitting pattern for the 6-substituted quinoline.
  - H2: Doublet ~8.6 ppm (Deshielded by N).
  - H3: Doublet ~7.2 ppm.
  - H5, H7, H8: Multiplets corresponding to the benzene ring.
- Methoxy Group: Singlet at

  ppm (3H).
- C4-Methyl Group: Singlet at

  ppm (3H). Note: This is distinct from the C2-methyl (quinaldine) which usually appears slightly upfield.
- Water Peak: In

  , the lattice water of the hydrate will appear as a broad singlet around 3.3–3.5 ppm (variable depending on concentration/exchange).

Thermal Analysis (DSC/TGA)

This is the definitive method to confirm the hydrate status.

- TGA (Thermogravimetric Analysis): Expect a weight loss step between

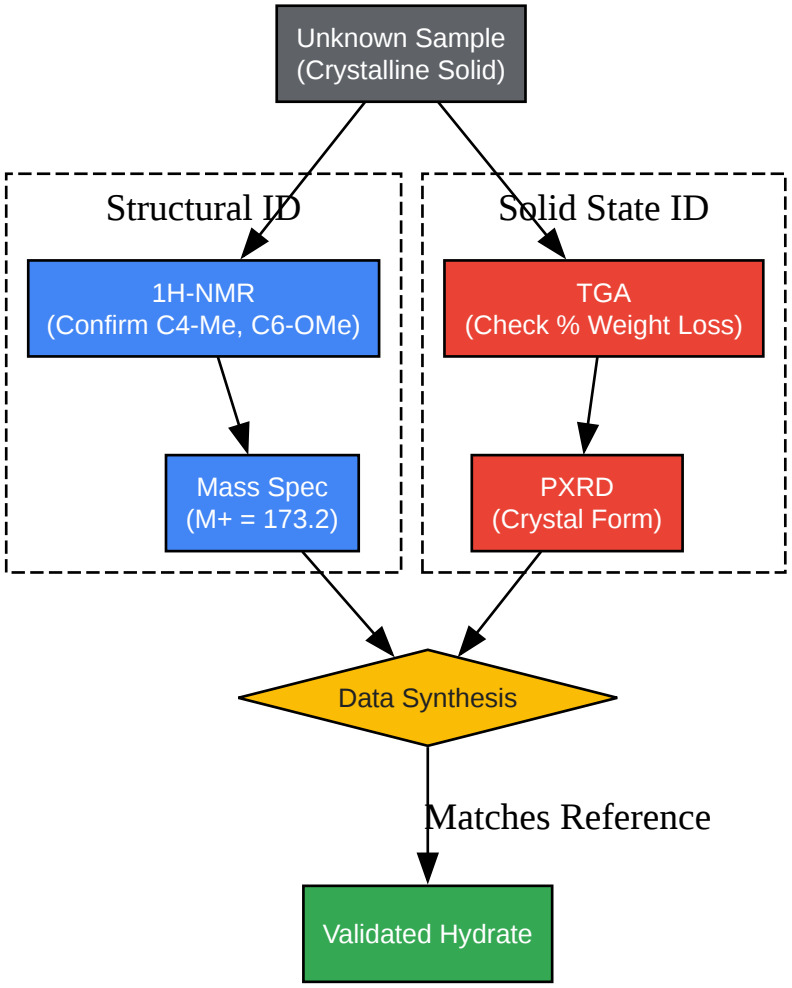
  corresponding to the loss of water molecules.
  - Calculation: Theoretical weight loss for Monohydrate =

    .

© 2026 BenchChem. All rights reserved.

- DSC (Differential Scanning Calorimetry): Look for a broad endotherm (dehydration) followed by a sharp melt endotherm of the anhydrous phase.

Analytical Workflow Diagram



Click to download full resolution via product page

Figure 2: Analytical workflow for validating chemical structure and hydration state.

Pharmaceutical Applications

Antimalarial Pharmacophore

The 6-methoxyquinoline moiety is the "magic bullet" scaffold found in Quinine and Primaquine.

- Mechanism: The planar quinoline ring intercalates into DNA or inhibits the biocrystallization of hemozoin (heme detoxification) in the malaria parasite (Plasmodium falciparum).

© 2026 BenchChem. All rights reserved.

- Role of C4-Methyl: The methyl group at position 4 (lepidine series) increases lipophilicity, aiding in crossing the parasitic cell membrane. It also serves as a handle for further functionalization (e.g., radical bromination) to create more complex side chains.

Fluorescent Probes

6-Methoxy-4-methylquinoline exhibits intrinsic fluorescence due to the extended conjugation and the electron-donating methoxy group.

- Application: It is used as a precursor for cyanine dyes (e.g., Quinoline Blue analogs) used in reticulocyte staining and DNA imaging.

References

- PubChem. (2023). 6-Methoxy-4-methylquinoline Compound Summary. National Library of Medicine. [Link]
- Manske, R. H. (1942). The Chemistry of Quinolines. Chemical Reviews, 30(1), 113–144.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. nbinno.com [nbinno.com]
- To cite this document: BenchChem. [Technical Guide: Chemical Structure & Characterization of 6-Methoxy-4-methylquinoline Hydrate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6329525/docs#technical-guide-chemical-structure-characterization-of-6-methoxy-4-methylquinoline-hydrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.